

Quantification of N-(2-hydroxyethyl)-10-undecenamide: Protocols for Complex Matrices

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Compound of Interest

Compound Name: 10-Undecenamide, N-(2-hydroxyethyl)-

CAS No.: 20545-92-0

Cat. No.: B1581069

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Executive Summary

N-(2-hydroxyethyl)-10-undecenamide is a fatty acid amide (ethanolamide) widely utilized in cosmetic formulations for its surfactant and antifungal properties, and increasingly studied in pharmacology as a lipid signaling analogue. Its quantification is challenging due to its amphiphilic nature and lack of a strong UV chromophore.

This Application Note details two distinct analytical workflows:

- LC-MS/MS (Method A): A high-sensitivity protocol for biological matrices (plasma/tissue) or trace impurity analysis.
- HPLC-CAD (Method B): A robust Quality Control (QC) protocol for raw materials and finished formulations using Charged Aerosol Detection.

Chemical Context & Analytical Challenges

The analyte consists of a C11 unsaturated fatty acid tail linked to an ethanolamine head group.

- Molecular Formula:

[1][2]

- Molecular Weight: 227.34 g/mol
- LogP: ~2.9 (Moderately lipophilic)
- Chromophores: Weak (Amide band ~210 nm; Isolated alkene ~195 nm).

Critical Insight: Traditional HPLC-UV at 205-210 nm suffers from poor specificity and high solvent background. Therefore, we prioritize Mass Spectrometry (MS) for specificity and Charged Aerosol Detection (CAD) for universal response.

Method A: LC-MS/MS (High Sensitivity)

Target Audience: PK/PD Researchers, Bioanalytical Scientists. Principle: Reversed-phase chromatography coupled with positive electrospray ionization (ESI+).

LC Conditions[3]

- System: UHPLC (e.g., Agilent 1290 / Waters Acquity).
- Column: C18 with high carbon load or Phenyl-Hexyl for improved lipid selectivity.
 - Recommended: Waters BEH C18 (2.1 x 50 mm, 1.7 µm) or Phenomenex Kinetex C18.
- Mobile Phase A: 0.1% Formic Acid in Water + 5 mM Ammonium Formate.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 0.4 mL/min.
- Column Temp: 40°C.

Gradient Profile:

Time (min)	% B	Event
0.00	30	Initial Hold
1.00	30	Start Elution
6.00	95	Ramp
8.00	95	Wash
8.10	30	Re-equilibration

| 10.00 | 30 | End |

MS/MS Parameters (ESI+)

The analyte forms a stable protonated molecular ion

. Fragmentation typically yields the ethanolamine ion (62) or the acylium ion.

- Ionization: ESI Positive
- Capillary Voltage: 3.5 kV
- Desolvation Temp: 400°C

MRM Transitions: | Analyte | Precursor (

) | Product (

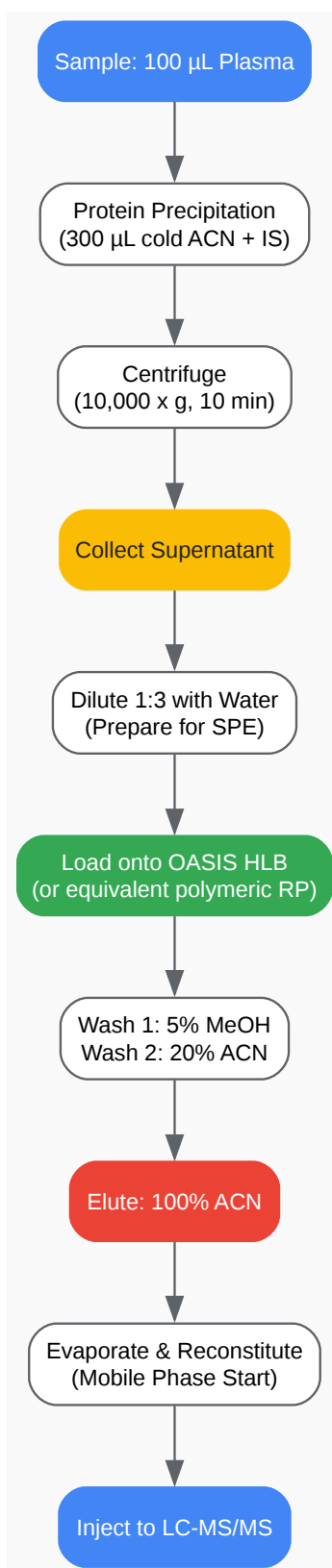
) | Collision Energy (eV) | Role | | :--- | :--- | :--- | :--- | :--- | | N-(2-hydroxyethyl)-10-undecenamide | 228.3 | 62.1 | 15-20 | Quantifier | | 228.3 | 210.2 | 10 | Qualifier (

loss) | | 228.3 | 167.2 | 22 | Qualifier (Acyl chain) | | IS (OEA-d4) | 330.3 | 66.1 | 18 | Internal Standard |

Note: Due to structural similarity, Deuterated Oleoylethanolamide (OEA-d4) is an excellent Internal Standard (IS).

Sample Preparation Workflow (Biological Matrix)

The following diagram illustrates the optimized Solid Phase Extraction (SPE) workflow to minimize matrix effects (phospholipids).



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Figure 1: Optimized Solid Phase Extraction (SPE) workflow for isolating N-(2-hydroxyethyl)-10-undecenamide from plasma.

Method B: HPLC-CAD (QC & Formulation)

Target Audience: QC Chemists, Formulation Scientists. Principle: Charged Aerosol Detection (CAD) detects non-volatile analytes based on mass, independent of optical properties. It is superior to UV for this lipid-like molecule.

Chromatographic Conditions[3][4]

- Detector: Thermo Scientific Corona Veo or equivalent CAD.
- Nebulizer Temp: 50°C (Optimized for semivolatiles).
- Column: C8 or C18 (e.g., Zorbax Eclipse Plus C18, 4.6 x 150 mm, 3.5 µm).
- Mobile Phase: Isocratic 70% Acetonitrile / 30% Water (pre-mixed).
- Flow Rate: 1.0 mL/min.
- Injection Vol: 10-20 µL.

Protocol Specifics

- Standard Prep: Dissolve standard in 100% Methanol (stock), then dilute in Mobile Phase.
- Linearity: CAD response is curvilinear. Plot log(Area) vs. log(Concentration) or use a quadratic fit ().
- LOD: Approx. 1-5 ng on column (significantly better than UV at 210 nm).

Validation Criteria (Self-Validating System)

To ensure trustworthiness, the method must pass these "Go/No-Go" criteria:

Parameter	Acceptance Criteria (LC-MS)	Acceptance Criteria (CAD)
Linearity ()	> 0.995 (Linear fit, weighting)	> 0.995 (Quadratic/Log-Log fit)
Recovery (Spike)	85% - 115%	95% - 105%
Precision (RSD)	< 15% (at LOQ), < 5% (High QC)	< 2% (System Suitability)
Retention Time	0.1 min shift max	0.2 min shift max
Carryover	< 20% of LOQ in blank	< 0.1% of target peak

References

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